

(S)-2-Amino-3-cyclohexylpropan-1-ol: A Technical Safety and Hazard Whitepaper

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Compound of Interest

Compound Name: (S)-2-Amino-3-cyclohexylpropan-1-ol

Cat. No.: B159691

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the known safety and hazard information for the chemical compound **(S)-2-Amino-3-cyclohexylpropan-1-ol**. Due to a lack of a dedicated Safety Data Sheet (SDS) for this specific molecule, this guide synthesizes data from structurally similar compounds, including its hydrochloride salt and other amino alcohols, to provide a thorough understanding of its potential hazards. All professionals handling this substance should exercise caution and adhere to the safety protocols outlined herein.

GHS Hazard Identification and Classification

While a specific GHS classification for **(S)-2-Amino-3-cyclohexylpropan-1-ol** is not readily available, data from its hydrochloride salt and analogous compounds strongly indicate that it should be handled as a hazardous substance. The hydrochloride salt is classified as causing skin irritation (H315), serious eye irritation (H319), and specific target organ toxicity — single exposure (respiratory tract irritation) (H335)[1]. Furthermore, a structurally similar amino alcohol, (±)-3-Amino-1,2-propanediol, is classified as causing severe skin burns and eye damage (H314). Based on this information, **(S)-2-Amino-3-cyclohexylpropan-1-ol** should be presumed to be, at a minimum, a significant skin and eye irritant, and potentially corrosive.

Table 1: GHS Hazard Summary (Inferred)

Hazard Class	Hazard Statement	Signal Word	Pictogram
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage (inferred) / H315: Causes skin irritation	Danger / Warning	GHS05 (Corrosion), GHS07 (Exclamation Mark)
Serious Eye Damage/Irritation	H314: Causes severe skin burns and eye damage (inferred) / H319: Causes serious eye irritation	Danger / Warning	GHS05 (Corrosion), GHS07 (Exclamation Mark)
Specific Target Organ Toxicity - Single Exposure	H335: May cause respiratory irritation (inferred)	Warning	GHS07 (Exclamation Mark)

Physical and Chemical Properties

Limited specific data for the free base form of **(S)-2-Amino-3-cyclohexylpropan-1-ol** is available. The following table summarizes known and predicted physical and chemical properties.

Table 2: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ NO	[2]
Molar Mass	157.25 g/mol	[2][3][4]
Boiling Point	120 °C (at 1 Torr)	[3]
pKa (Predicted)	12.86 ± 0.10	[2][3]
Flash Point	Not available for the free base. Not applicable for the hydrochloride salt.	[1]
Solubility	Soluble in water and alcohol solvents.	[3]

Toxicological Data

Quantitative toxicological data for **(S)-2-Amino-3-cyclohexylpropan-1-ol** is scarce. The information below is derived from a structurally related compound and should be used as an estimate of potential toxicity.

Table 3: Toxicological Data (for structurally similar compounds)

Test	Species	Route	Value	Compound Tested
LD50	Rat	Oral	7,500 mg/kg	(±)-3-Amino-1,2-propanediol

Precautionary Measures and Personal Protective Equipment (PPE)

Based on the inferred hazards, the following precautionary statements and PPE are recommended when handling **(S)-2-Amino-3-cyclohexylpropan-1-ol**.

Table 4: Recommended Precautionary Statements and PPE

Category	Precautionary Statements
Prevention	P260: Do not breathe dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
Response	P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.
Storage	P405: Store locked up.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.
PPE	Chemical-resistant gloves (e.g., nitrile), safety goggles and a face shield, lab coat, and respiratory protection (e.g., N95 dust mask or higher) if dust or aerosols are generated. ^[1]

Experimental Protocols

The following are summaries of standard OECD guidelines for key toxicological assessments. These protocols would be appropriate for generating definitive data for **(S)-2-Amino-3-cyclohexylpropan-1-ol**.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to assess the potential of a substance to cause localized skin irritation or corrosion.

- **Animal Model:** A single albino rabbit is typically used for the initial test.
- **Test Substance Application:** A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to a small area of clipped skin (approximately 6 cm²). The site is then covered with a gauze patch and a semi-occlusive dressing.
- **Exposure Duration:** The standard exposure period is 4 hours. However, for substances suspected of being corrosive, a sequential approach may be used, with observations at 3 minutes, 1 hour, and 4 hours. The test is terminated if a corrosive effect is observed at any point.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 60 minutes, 24, 48, and 72 hours after removal. The reactions are scored based on a standardized scale.
- **Confirmation:** If no corrosive effect is observed in the initial test, the response is confirmed in up to two additional animals.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.

- **Animal Model:** The test is typically performed on a single albino rabbit initially.
- **Test Substance Application:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application. The lesions are scored according to a standardized

system.

- Confirmation: If a corrosive or severe irritant effect is not observed in the initial test, the response is confirmed using up to two additional animals. The use of topical anesthetics and systemic analgesics is recommended to minimize animal distress.

Acute Oral Toxicity - Acute Toxic Class Method (Based on OECD Guideline 423)

This method is used to estimate the acute oral toxicity of a substance.

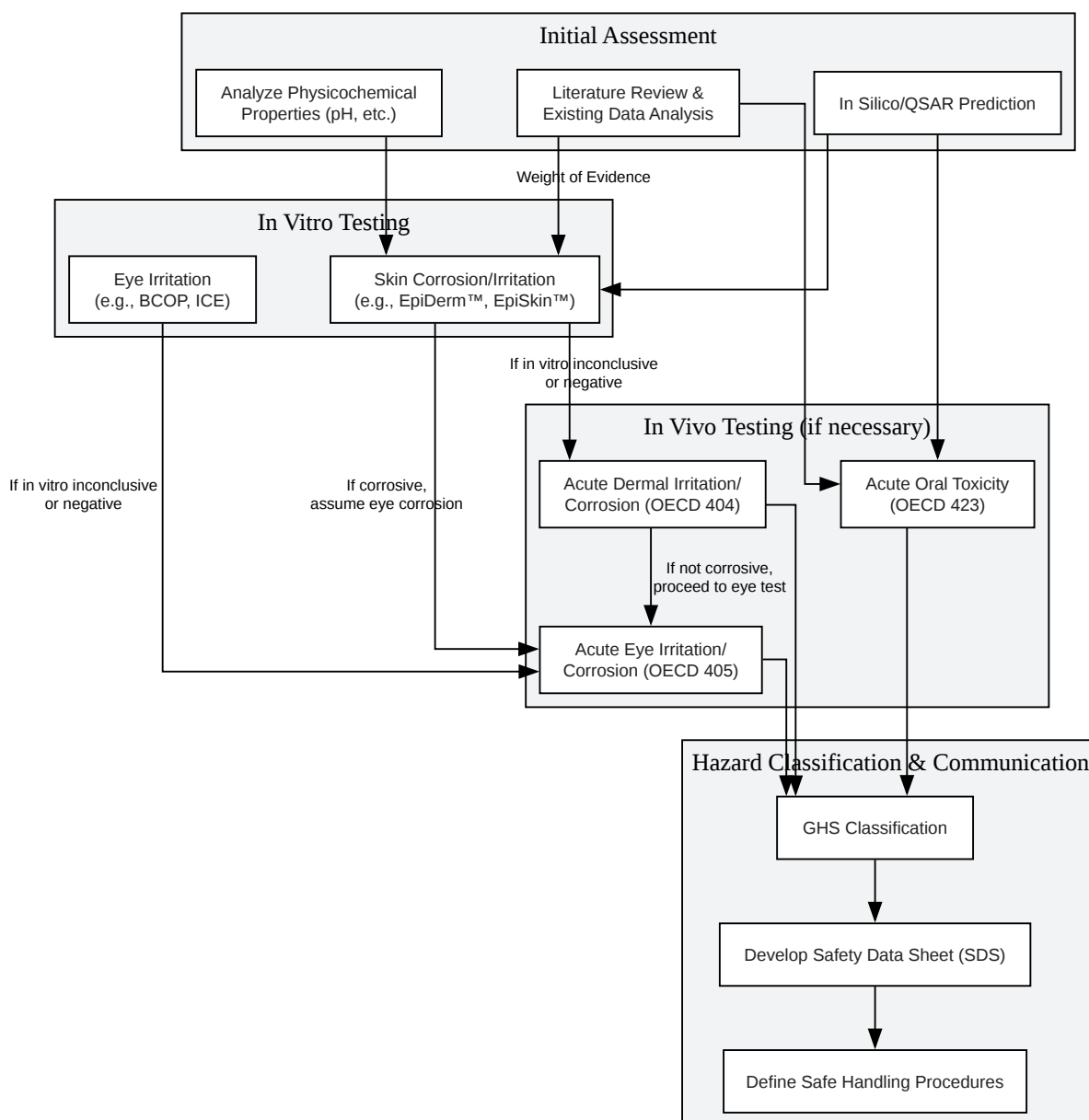
- Animal Model: The test is typically conducted in rats.
- Dosing Procedure: A stepwise procedure is used, with a group of three animals per step. The starting dose is selected from a series of fixed dose levels (5, 50, 300, or 2000 mg/kg body weight) based on available information.
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.
- Endpoint: The classification of the substance is determined by the number of animals that die at specific dose levels. This method avoids the use of a large number of animals to determine a precise LD50 value.

Environmental Hazards

There is currently no specific data available on the ecotoxicity or environmental fate of **(S)-2-Amino-3-cyclohexylpropan-1-ol**. However, given its solubility in water, it is likely to be mobile in the environment. Until specific data is available, it should be handled in a manner that prevents its release into the environment.

Logical Workflow for Hazard Assessment

The following diagram illustrates a logical workflow for assessing the hazards of a chemical substance like **(S)-2-Amino-3-cyclohexylpropan-1-ol**, in line with OECD guidelines.

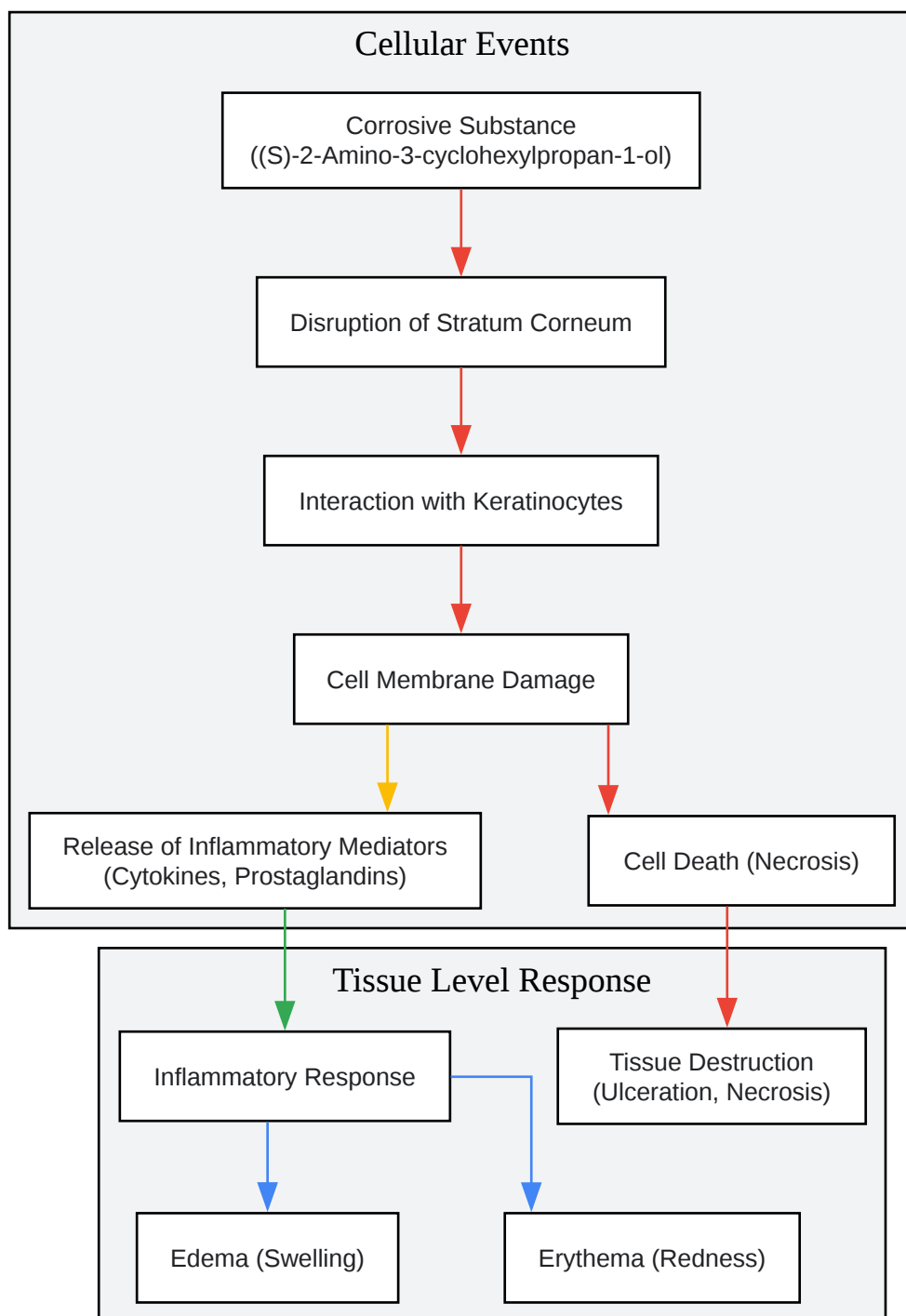


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Figure 1. Hazard Assessment Workflow

Signaling Pathway for Skin Corrosion

The following diagram illustrates a simplified signaling pathway leading to skin corrosion upon exposure to a corrosive substance.



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Figure 2. Skin Corrosion Pathway

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